Application of Lipid C3 Nanoparticles for In Vivo mRNA Delivery

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Compound of Interest

Compound Name:	*Lipid C3*
Cat. No.:	*B15548866*

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Introduction

Lipid nanoparticles (LNPs) have emerged as a leading platform for the in vivo delivery of messenger RNA (mRNA) therapeutics and vaccines.[1][2][3][4][5][6][7][8] The success of the COVID-19 mRNA vaccines has underscored the potential of this technology.[3] A critical component of these LNPs is the ionizable lipid, which plays a pivotal role in encapsulating the mRNA cargo and facilitating its release into the cytoplasm of target cells.[1][5][8] **Lipid C3** is a novel ionizable cationic lipid that has demonstrated significant promise for in vivo mRNA delivery, particularly for applications targeting the central nervous system.[9][10][11] This document provides detailed application notes and protocols for the use of **Lipid C3** nanoparticles for in vivo mRNA delivery.

Data Presentation

Physicochemical Properties of **Lipid C3**

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Property	Value	Reference
CAS Number	2639634-93-6	[9]
pKa	5.05-5.671	[9]

In Vivo Efficacy of Lipid C3 LNPs

Application	Model	Key Findings	Reference
Reporter Gene Expression	Fetal Macaques	Increased brain GFP expression following intracerebroventricular administration.	[9]
Enzyme Replacement	Idua-W392X mouse model of mucopolysaccharidosis type I	Increased midbrain and hippocampal α-L-iduronidase enzyme activity and decreased glycosaminoglycan levels.	[9]
Reporter Gene Expression	Fetal Mice	17-fold greater mRNA expression in the fetal brain compared to an FDA-approved, industry-standard control LNP.	[10]
Reporter Gene Expression	Neonatal Mice	8-fold greater mRNA expression in the neonatal brain compared to an industry-standard LNP.	[10]

Experimental Protocols

I. Formulation of Lipid C3-mRNA Nanoparticles

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This protocol describes the formulation of **Lipid C3**-containing LNPs encapsulating mRNA using a microfluidic mixing method.

Materials:

- **Lipid C3** (in ethanol)
- 1,2-dioleoyl-sn-glycero-3-phosphoethanolamine (DOPE) (in ethanol)
- Cholesterol (in ethanol)
- 1,2-dimyristoyl-rac-glycero-3-methoxypolyethylene glycol-2000 (DMG-PEG 2000) (in ethanol)
- mRNA in 10 mM citrate buffer (pH 3.0)
- Phosphate-buffered saline (PBS), pH 7.4
- Microfluidic mixing device and cartridges
- RNase-free tubes and reagents

Procedure:

- Prepare Lipid Stock Solutions: Prepare stock solutions of **Lipid C3**, DOPE, cholesterol, and DMG-PEG 2000 in absolute ethanol.
- Prepare Lipid Mixture: In an RNase-free microcentrifuge tube, combine the lipid stock solutions to achieve the desired molar ratio. An optimized ratio for in vivo brain delivery has been identified as a specific ratio of these components.[10]
- Prepare mRNA Solution: Dilute the mRNA to the desired concentration in 10 mM citrate buffer (pH 3.0).
- Microfluidic Mixing:
  - Load the lipid mixture (in ethanol) into one syringe and the mRNA solution (in aqueous buffer) into another syringe.

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- Set the flow rates on the microfluidic mixing device to achieve the desired mixing ratio (e.g., 3:1 aqueous to organic phase).
- Initiate mixing to allow for the self-assembly of the **Lipid C3**-mRNA LNPs.

- Dialysis: Dialyze the resulting LNP suspension against PBS (pH 7.4) overnight at 4°C to remove ethanol and raise the pH.
- Concentration and Sterilization: Concentrate the LNP suspension using an appropriate centrifugal filter device and sterilize by passing through a 0.22 µm filter.

II. Characterization of **Lipid C3**-mRNA Nanoparticles

1. Particle Size and Zeta Potential:

- Principle: Dynamic light scattering (DLS) is used to measure the hydrodynamic diameter and polydispersity index (PDI) of the LNPs. Laser Doppler velocimetry is used to determine the zeta potential, which indicates the surface charge of the nanoparticles.
- Procedure:
  - Dilute the LNP suspension in PBS.
  - Measure the particle size, PDI, and zeta potential using a suitable instrument (e.g., Malvern Zetasizer).

2. mRNA Encapsulation Efficiency:

- Principle: A fluorescent dye that specifically binds to RNA (e.g., RiboGreen) is used to quantify the amount of encapsulated mRNA. The fluorescence is measured before and after lysing the LNPs with a detergent (e.g., Triton X-100).
- Procedure:
  - Prepare two sets of diluted LNP samples.
  - To one set, add the fluorescent dye directly.

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- To the other set, first add Triton X-100 to lyse the LNPs, then add the fluorescent dye.
- Measure the fluorescence of both sets and calculate the encapsulation efficiency using the following formula: Encapsulation Efficiency (%) = (Fluorescence_with_TritonX100 - Fluorescence_without_TritonX100) / Fluorescence_with_TritonX100 * 100

III. In Vivo Administration and Evaluation

1. Animal Model:

- The choice of animal model will depend on the therapeutic application. For neurological applications, neonatal or fetal mice and non-human primates have been used.[9][10][11]

2. Administration Route:

- For targeting the central nervous system, intracerebroventricular (ICV) injection has been shown to be effective.[9][11] Other routes such as intravenous (IV) or intramuscular (IM) injection can be used for systemic or local delivery, respectively.

3. Assessment of mRNA Expression:

- Bioluminescence Imaging: If the mRNA encodes a reporter protein like luciferase, in vivo bioluminescence imaging can be used to non-invasively monitor the location and level of protein expression over time.[10]
- ELISA: For secreted proteins, blood samples can be collected, and the protein concentration in the serum can be quantified using an enzyme-linked immunosorbent assay (ELISA).
- Immunohistochemistry/Immunofluorescence: Tissues of interest can be collected, sectioned, and stained with antibodies against the protein of interest to visualize its expression at the cellular level.

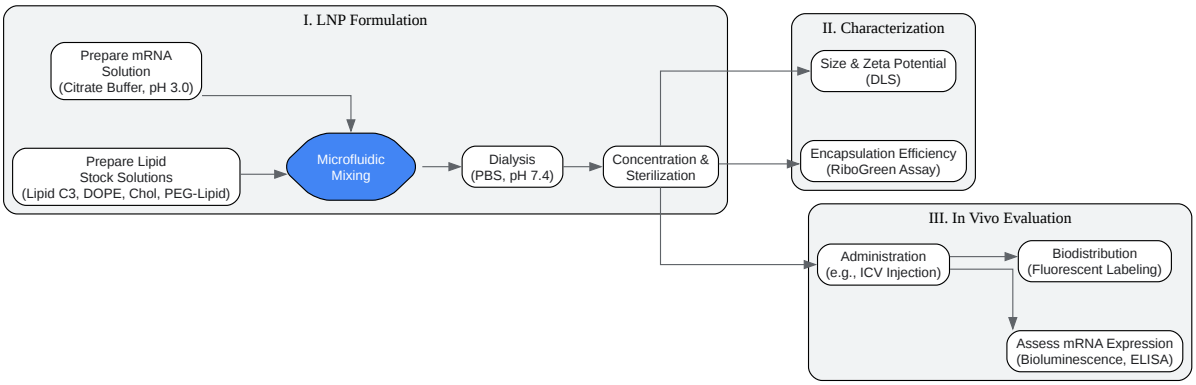
4. Biodistribution Studies:

- To determine the tissue distribution of the LNPs, the mRNA or a lipid component can be labeled with a fluorescent dye (e.g., Cy5).[12]

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- Following administration, tissues are harvested at different time points, and the fluorescence can be quantified using an in vivo imaging system or by homogenizing the tissues and measuring the fluorescence with a plate reader.

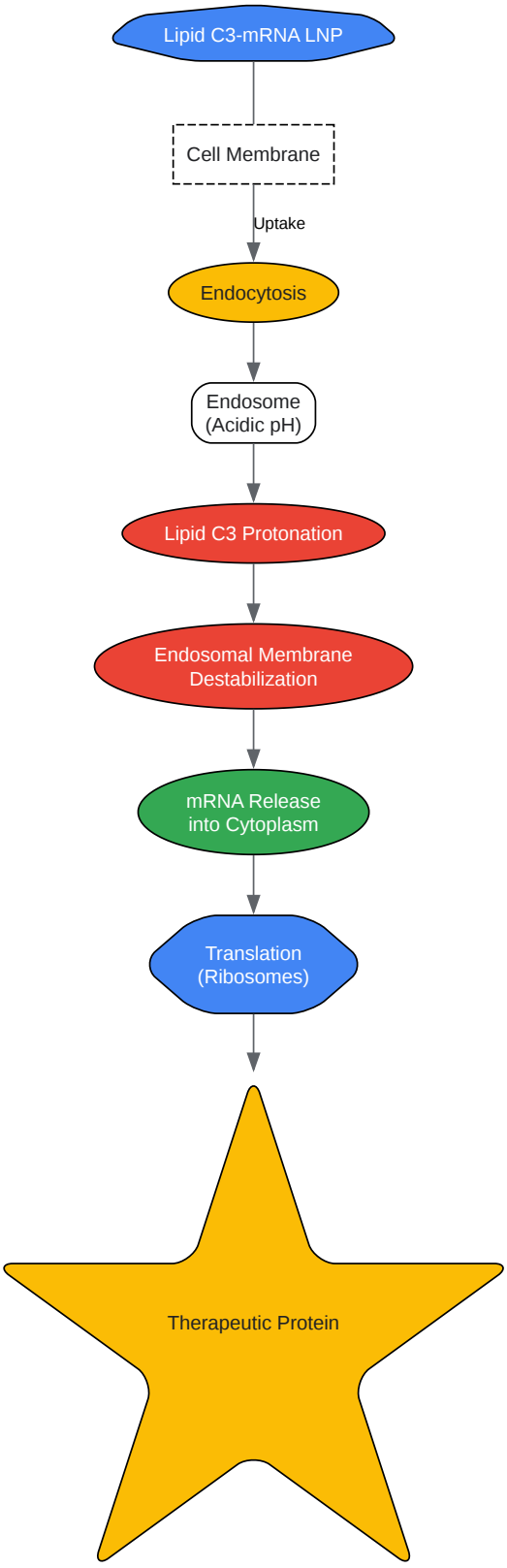
Mandatory Visualizations



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Caption: Experimental workflow for **Lipid C3**-mRNA LNP formulation, characterization, and in vivo evaluation.

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Caption: Cellular uptake and endosomal escape mechanism of **Lipid C3**-mRNA LNPs.

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